

Physical and chemical properties of Buergerinin B

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Compound of Interest

Compound Name: *Buergerinin B*

Cat. No.: *B591352*

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Buergerinin B: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information on **Buergerinin B** is compiled from publicly available data. A comprehensive experimental analysis of this compound appears to be limited in published scientific literature. Much of the biological context is derived from studies on the source plant, *Scrophularia buergeriana*, and related iridoid compounds, as direct studies on **Buergerinin B** are scarce.

Introduction

Buergerinin B is an iridoid derivative isolated from the roots of *Scrophularia buergeriana* Miquel, a plant used in traditional medicine. Iridoids are a class of secondary metabolites known for a wide range of biological activities. This guide provides a summary of the known physical and chemical properties of **Buergerinin B**, alongside the biological context of its source and related compounds, to support further research and drug development efforts.

Physicochemical Properties

Quantitative experimental data for many of the physical and chemical properties of **Buergerinin B** are not readily available in the surveyed literature. The following tables summarize the available computed data.

Table 1: Chemical Identifiers and Computed Properties of Buergerinin B[1]

Property	Value
Molecular Formula	C ₉ H ₁₄ O ₅
Molecular Weight	202.20 g/mol
IUPAC Name	(4aS,5R,7S,7aR)-4a,5,7-trihydroxy-7-methyl-4,5,6,7a-tetrahydro-1H-cyclopenta[c]pyran-3-one
CAS Number	919769-83-8
XLogP3	-1.6
Hydrogen Bond Donor Count	3
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	0
Exact Mass	202.08412354
Monoisotopic Mass	202.08412354
Topological Polar Surface Area	87 Å ²
Heavy Atom Count	14
Formal Charge	0
Complexity	278

Table 2: Experimental Physical Properties of Buergerinin B

Property	Value
Melting Point	Data not available
Solubility	Data not available
Appearance	Data not available

Spectral Data

Detailed experimental spectral data (^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR) for **Buergerinin B** are not available in the reviewed literature. The structural elucidation of **Buergerinin B** would have relied on these techniques.

Biological Activity and Potential Signaling Pathways

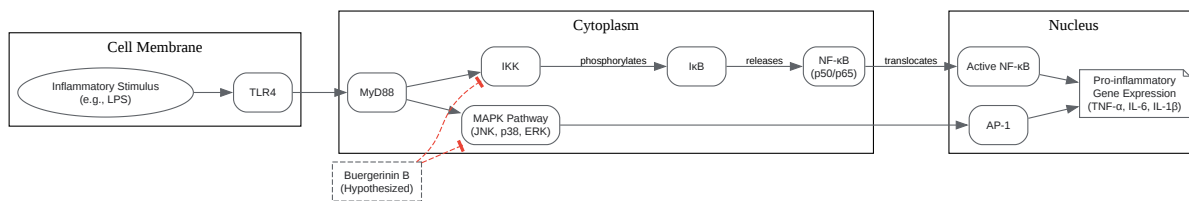
Direct experimental evidence for the biological activity of isolated **Buergerinin B** is limited in the available literature. However, extracts from its source plant, *Scrophularia buergeriana*, and other isolated iridoids from this plant have demonstrated a range of biological effects, suggesting potential areas of investigation for **Buergerinin B**.

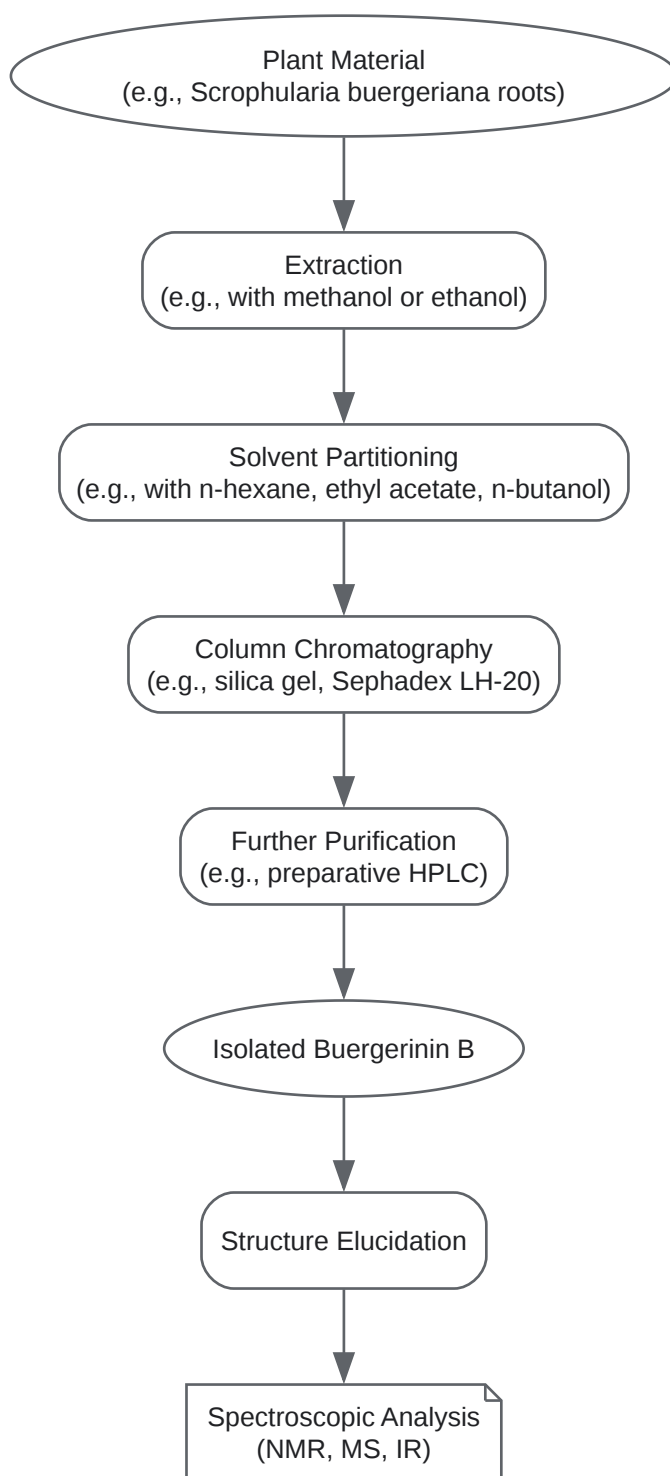
Extracts of *Scrophularia buergeriana* have been shown to possess neuroprotective, anti-inflammatory, and memory-improving properties. For instance, an extract of *S. buergeriana* was found to attenuate neuroinflammation in BV-2 microglia cells by suppressing the TLR4/MyD88/NF- κ B and AP-1 signaling pathways. It also showed neuroprotective effects in SH-SY5Y neuroblastoma cells. Other studies have indicated that extracts can improve memory impairment by inhibiting apoptosis and reducing oxidative stress.

Given that **Buergerinin B** is an iridoid from this plant, it may contribute to these observed effects. The NF- κ B and MAPK signaling pathways are common targets for anti-inflammatory compounds and are therefore logical starting points for investigating the mechanism of action of **Buergerinin B**.

Potential Signaling Pathway Involvement

The diagram below illustrates a generalized inflammatory signaling pathway that is often modulated by natural products with anti-inflammatory properties. This represents a potential, though unconfirmed, mechanism for **Buergerinin B**.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com